

Preparation of Carboxy-PTIO Stock Solution: Application Notes and Protocols

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Compound of Interest

Compound Name: Carboxy-PTIO

Cat. No.: B1668435

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Introduction

Carboxy-PTIO (2-(4-Carboxyphenyl)-4,4,5,5-tetramethylimidazoline-1-oxyl-3-oxide) is a potent and specific scavenger of nitric oxide (NO), a critical signaling molecule in numerous physiological and pathological processes. As a stable, water-soluble organic radical, **Carboxy-PTIO** stoichiometrically reacts with NO, making it an invaluable tool for investigating NO-dependent signaling pathways, such as the NO/cGMP pathway.[1] Its ability to selectively eliminate NO allows researchers to elucidate the specific roles of this gaseous transmitter in various biological systems, from vascular relaxation to neurotransmission and immune responses. This document provides detailed protocols for the preparation of **Carboxy-PTIO** stock solutions for use in both in vitro and in vivo research settings.

Chemical and Physical Properties

Carboxy-PTIO is most commonly available as its potassium or sodium salt to enhance its stability and solubility in aqueous solutions.[1] The potassium salt is a dark blue powder.[2]

Table 1: Quantitative Data for **Carboxy-PTIO** Potassium Salt

Property	Value	Reference(s)
Molecular Formula	C ₁₄ H ₁₆ KN ₂ O ₄	[2]
Molecular Weight	315.4 g/mol	[2]
CAS Number	148819-94-7	[2]
Appearance	Blue powder	[2]
Purity	>98%	[2]
Solubility in Water	up to 100 mg/mL	[3]
Solubility in PBS (pH 7.2)	~35 mg/mL	[4]
Solubility in DMSO	up to 50 mg/mL	[3]
Solubility in Ethanol	~1.6 mg/mL	[4]
Storage (Solid)	-20°C, stable for ≥ 4 years	[5]
Storage (Aqueous Stock)	-20°C for up to 1 month or -80°C for up to 6 months.[1] It is recommended to use fresh. [6]	
Storage (DMSO Stock)	-20°C for up to 1 month	[3]

Experimental Protocols

The following protocols provide a framework for preparing **Carboxy-PTIO** stock solutions. It is recommended that researchers optimize concentrations and conditions for their specific experimental models.

Protocol 1: Preparation of Aqueous Carboxy-PTIO Stock Solution (e.g., 10 mM)

This protocol is suitable for most cell culture experiments where an organic solvent-free solution is preferred.

Materials:

- **Carboxy-PTIO** potassium salt
- Sterile, nuclease-free water or phosphate-buffered saline (PBS)
- Sterile microcentrifuge tubes
- Vortex mixer
- 0.22 µm syringe filter

Procedure:

- Calculate the required mass: To prepare a 10 mM stock solution, use the following formula:
$$\text{Mass (mg)} = 10 \text{ mM} \times 315.4 \text{ g/mol} \times \text{Volume (L)}$$
For example, to prepare 1 mL of a 10 mM solution, you would need 3.154 mg of **Carboxy-PTIO** potassium salt.
- Weigh the **Carboxy-PTIO**: Carefully weigh the calculated amount of **Carboxy-PTIO** potassium salt powder.
- Dissolution: Add the appropriate volume of sterile water or PBS to the powder.
- Vortex: Vortex the solution until the **Carboxy-PTIO** is completely dissolved.
- Sterilization: Filter-sterilize the stock solution using a 0.22 µm syringe filter into a sterile microcentrifuge tube.^[7]
- Aliquoting and Storage: Aliquot the sterile stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for up to one month or at -80°C for up to six months.^[1] For immediate use, aqueous solutions can be stored at 4°C for up to one week.^[1] However, it is highly recommended to prepare fresh aqueous solutions, as they are not recommended for storage for more than one day.^[4]

Protocol 2: Preparation of Carboxy-PTIO Stock Solution in an Organic Solvent (e.g., DMSO)

This protocol is an alternative when higher stock concentrations are needed, or for specific experimental requirements.

Materials:

- **Carboxy-PTIO** potassium salt
- High-quality, anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Inert gas (e.g., argon or nitrogen) - Optional but recommended

Procedure:

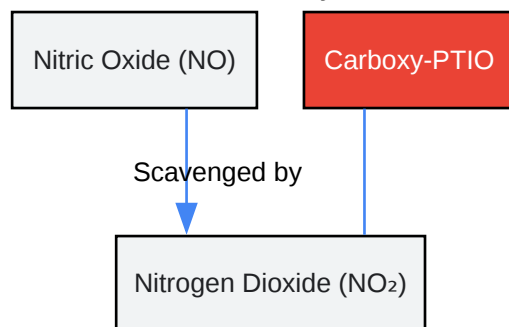
- Weigh the **Carboxy-PTIO**: Weigh the desired amount of **Carboxy-PTIO** potassium salt.
- Add Solvent: Add the appropriate volume of DMSO. For instance, to prepare a 50 mg/mL stock solution, add 1 mL of DMSO to 50 mg of **Carboxy-PTIO**.
- (Optional) Purge with Inert Gas: To enhance stability, it is recommended to purge the solvent with an inert gas before dissolving the compound.^[4]
- Dissolution: Vortex the solution until the **Carboxy-PTIO** is fully dissolved.
- Aliquoting and Storage: Aliquot the stock solution into sterile, single-use microcentrifuge tubes. Store at -20°C for up to one month.^[3]

Important Consideration for Organic Solvent Stocks: When diluting the stock solution into aqueous buffers or cell culture media for experiments, ensure that the final concentration of the organic solvent is insignificant, as it may have physiological effects.^[4]

Signaling Pathway and Experimental Workflow Diagrams

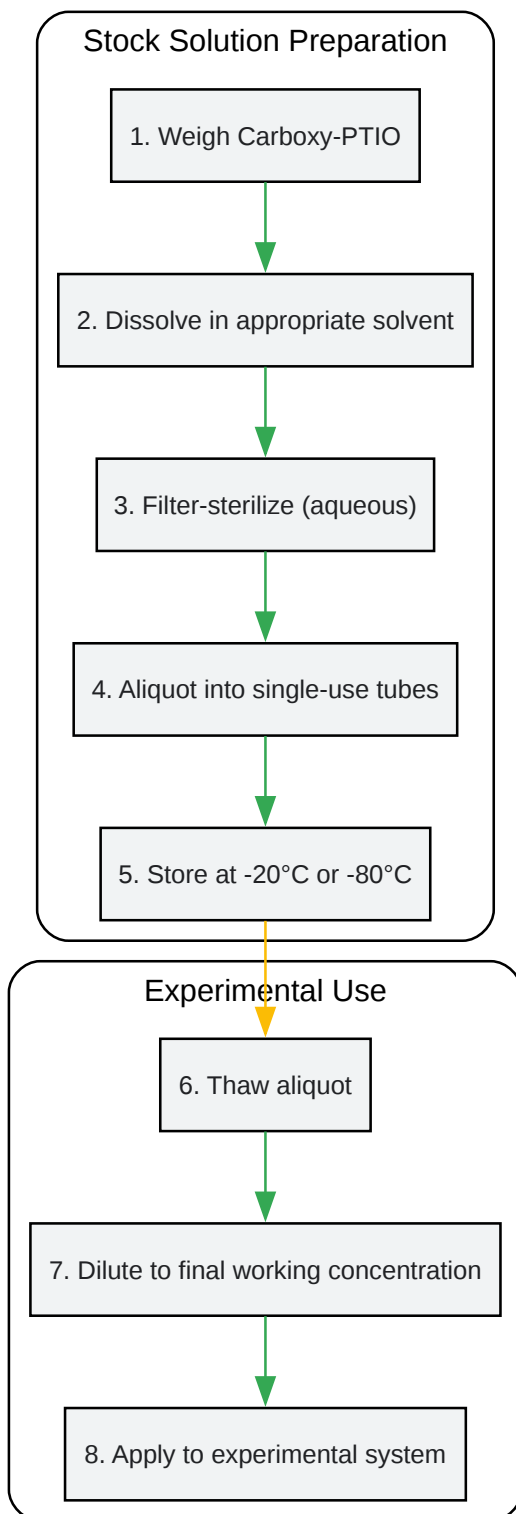
The following diagrams illustrate the mechanism of action of **Carboxy-PTIO** and the general workflow for its use in experiments.

Mechanism of Carboxy-PTIO Action

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Caption: Mechanism of Nitric Oxide Scavenging by **Carboxy-PTIO**.

Experimental Workflow for Stock Solution Preparation



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Caption: General workflow for preparing and using **Carboxy-PTIO** stock solution.

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